

Application Notes: TCS PIM-1 1 for Apoptosis Induction

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Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B15615689

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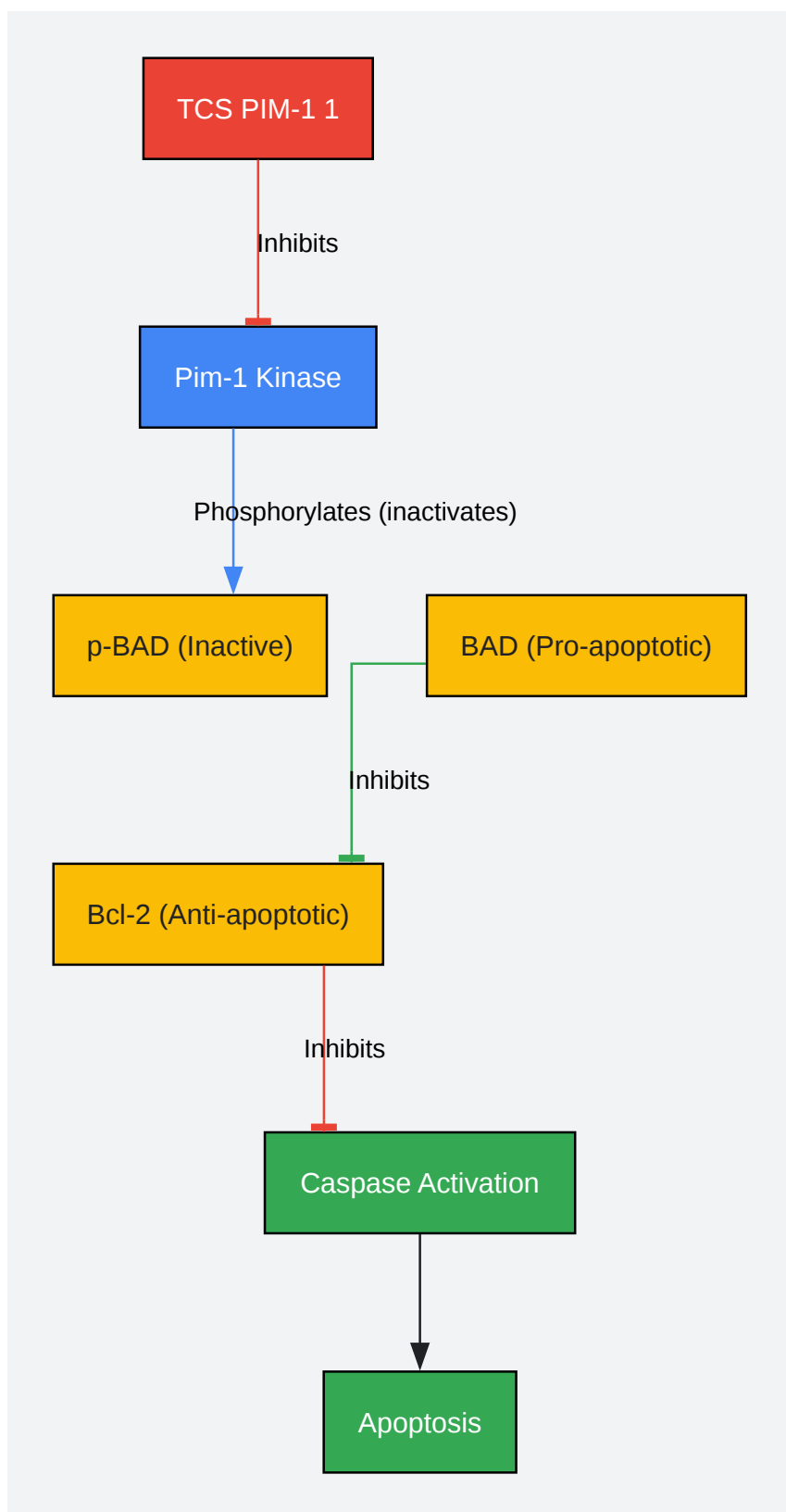
Introduction

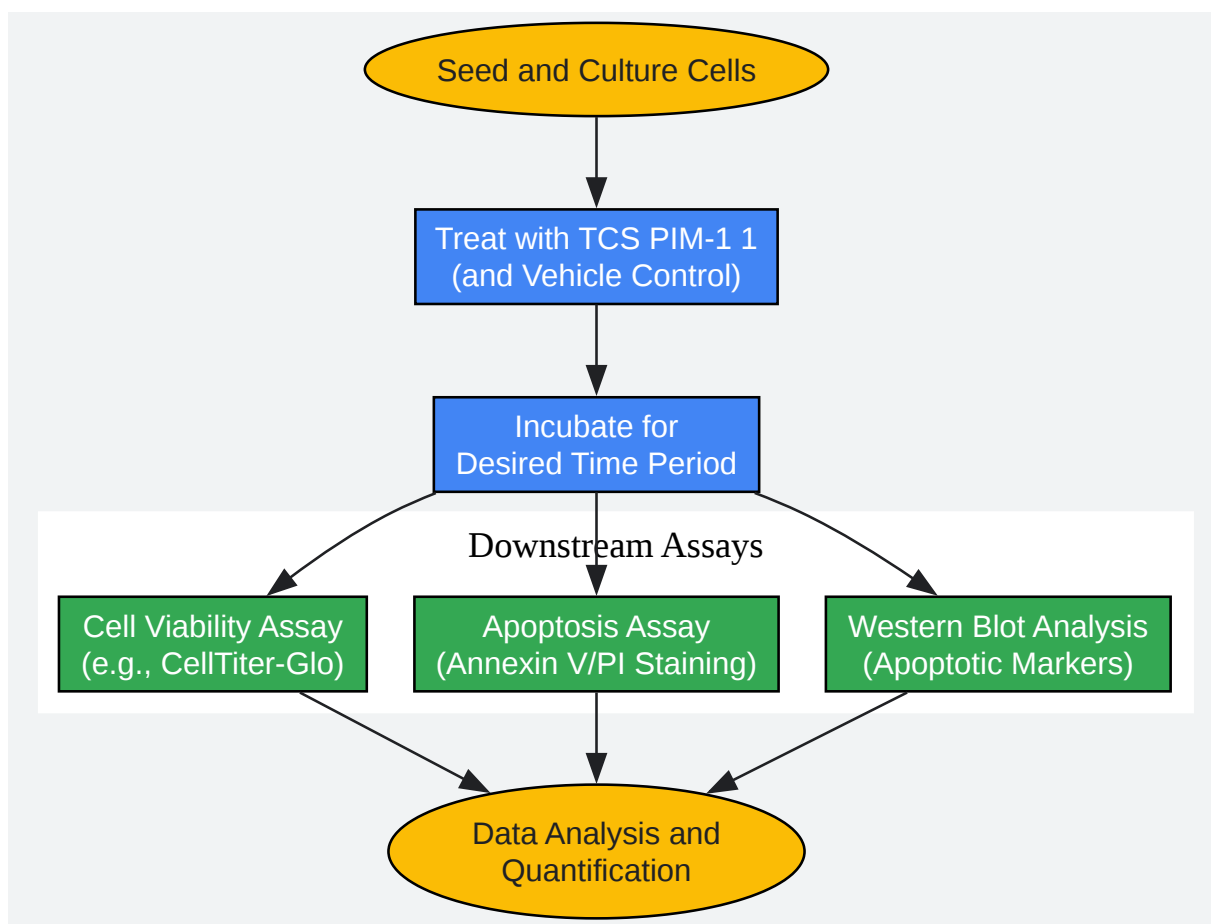
TCS PIM-1 1 is a potent, selective, and ATP-competitive inhibitor of the Pim-1 kinase, a serine/threonine kinase that plays a crucial role in cell cycle progression and apoptosis.[1][2] Pim-1 is considered a proto-oncogene and is overexpressed in various cancers, making it a significant target for therapeutic development.[3][4] Inhibition of Pim-1 kinase activity by **TCS PIM-1 1** has been shown to suppress tumor cell growth by inducing cell cycle arrest and apoptosis.[3][5] These application notes provide detailed protocols for utilizing **TCS PIM-1 1** to induce apoptosis in research models and methods for its quantification.

Mechanism of Action

TCS PIM-1 1 functions as an ATP-competitive inhibitor, binding to the ATP-binding site of the Pim-1 kinase.[2][6] The Pim-1 kinase promotes cell survival by phosphorylating and inactivating pro-apoptotic proteins, most notably BAD (Bcl-2-associated death promoter).[7][8] Phosphorylation of BAD on serine 112 prevents it from binding to and antagonizing the anti-apoptotic protein Bcl-2.[7] By inhibiting Pim-1, **TCS PIM-1 1** prevents the inactivation of BAD, leading to increased levels of active, non-phosphorylated BAD. This active BAD then promotes

the release of cytochrome c from the mitochondria, initiating the caspase cascade and ultimately leading to apoptosis.[9][10]





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